

An In-depth Technical Guide to trans-2-Methylcyclopentanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylcyclopentanol

Cat. No.: B036010

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the structural formula, physicochemical properties, synthesis, and spectroscopic data of trans-**2-methylcyclopentanol**, a key chiral building block in organic synthesis.

Structural Information and Properties

trans-**2-Methylcyclopentanol** is a cyclic alcohol with the chemical formula $C_6H_{12}O$. The "trans" designation indicates that the methyl group and the hydroxyl group are on opposite sides of the cyclopentane ring.^[1]

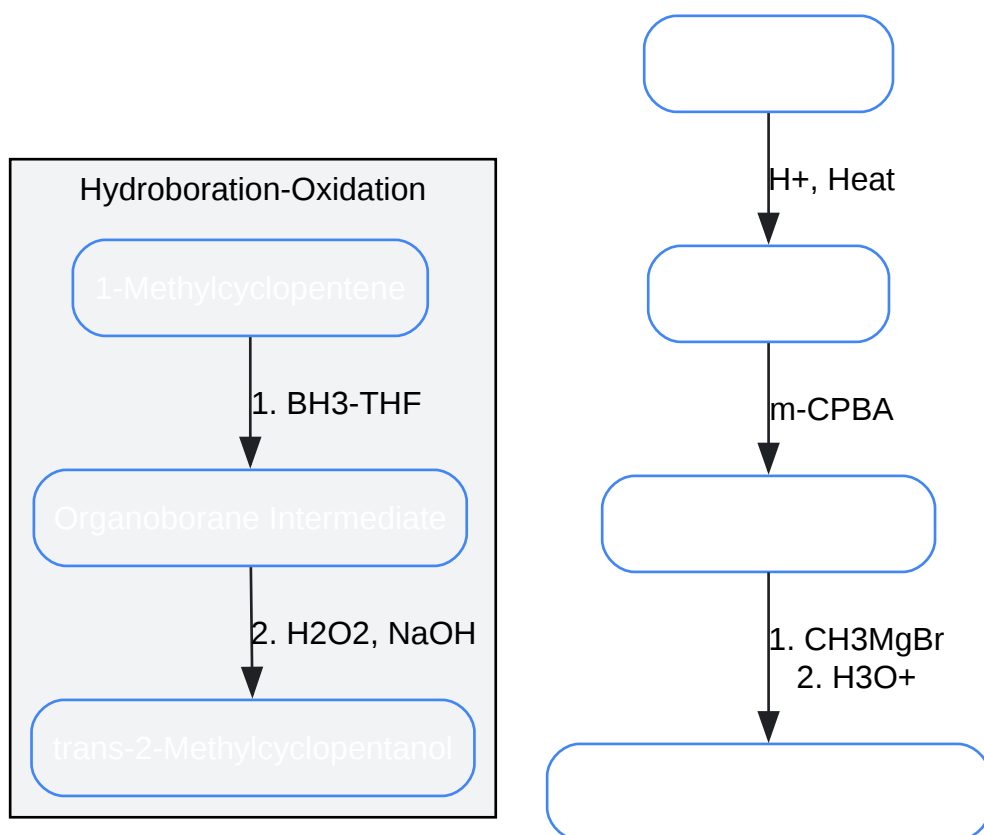
Physicochemical Data

The key physicochemical properties of trans-**2-methylcyclopentanol** are summarized in the table below. This data is crucial for its handling, storage, and application in various chemical reactions.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O	--INVALID-LINK--
Molecular Weight	100.16 g/mol	--INVALID-LINK--
CAS Number	25144-04-1	--INVALID-LINK--
Appearance	Clear, colorless to slightly pink liquid	--INVALID-LINK--
Boiling Point	150-151 °C at 740 mmHg	--INVALID-LINK--
Density	0.92 g/mL at 25 °C	--INVALID-LINK--
Refractive Index (n ₂₀ /D)	1.45	--INVALID-LINK--
Flash Point	47 °C (116.6 °F) - closed cup	--INVALID-LINK--

Structural Diagram

The chemical structure of **trans-2-methylcyclopentanol** is depicted below.



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References

- 1. homework.study.com [homework.study.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to trans-2-Methylcyclopentanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b036010#trans-2-methylcyclopentanol-structural-formula]

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